

PF-04753299 stability and storage temperature optimization

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Compound Focus: PF-04753299

Cat. No.: S539120

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Physical Properties & Storage Conditions

The following table summarizes the key physical characteristics and storage recommendations for **PF-04753299** from multiple supplier sources [1] [2] [3].

Property	Specification	Source / Reference
Appearance	White to off-white powder	MedChemExpress, Sigma-Aldrich [1] [4]
Molecular Weight	347.43 g/mol	MedChemExpress, TargetMol [1] [3]
CAS Number	1289620-49-0	Multiple Suppliers [1] [2] [3]
Purity	≥98%	Sigma-Aldrich [4]
Short-Term Storage	Room temperature (a few days, during shipping)	InvivoChem, Sigma-Aldrich [2] [4]
Long-Term Storage (Powder)	-20°C for 3 years	MedChemExpress, InvivoChem [1] [2]

Property	Specification	Source / Reference
Long-Term Storage (Solution)	-80°C for 6 months; -20°C for 1 month	MedChemExpress, TargetMol [1] [3]

Solubility & Stock Solution Preparation

PF-04753299 has low aqueous solubility but is readily soluble in DMSO.

Solvent	Solubility	Notes
DMSO	20 - 70 mg/mL (57.57 - 201.48 mM)	Sonication and warming may be needed. Hygroscopic DMSO can impact solubility; use newly opened containers [1] [3] [4].
Water	Poorly soluble	Not recommended for preparing stock solutions.

Protocol: Preparing a 20 mg/mL Stock Solution in DMSO

- **Step 1:** Calculate the mass of **PF-04753299** needed. For example, to make 1 mL of solution, you will need 20 mg of the compound.
- **Step 2:** Weigh out 20 mg of **PF-04753299** powder and transfer it to a sterile vial.
- **Step 3:** Add 1 mL of fresh, anhydrous DMSO to the vial.
- **Step 4:** If the compound does not dissolve completely, briefly warm the vial in a 37°C water bath and sonicate for several minutes until the solution is clear.
- **Step 5:** Immediately aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- **Step 6:** Store the aliquots at -80°C for long-term use (6 months) or at -20°C for short-term use (1 month) [1] [3].

In Vivo Dosing Formulations

For animal studies, **PF-04753299** can be formulated using several common methods. The table below outlines two injection formulations adapted from the search results [2].

Formulation Name	Composition (by volume)	Preparation Method
Injection Formulation 1	10% DMSO, 5% Tween 80, 85% Saline	1. Take 100 µL of DMSO stock solution. 2. Add 50 µL of Tween 80 and mix well. 3. Add 850 µL of saline and mix to obtain a clear solution.
Injection Formulation 3	10% DMSO, 90% Corn Oil	1. Take 100 µL of DMSO stock solution. 2. Add to 900 µL of corn oil and mix vigorously to obtain a clear solution or uniform suspension.

Frequently Asked Questions (FAQs)

Q1: Why is my PF-04753299 stock solution precipitating upon thawing, and how can I prevent this?

Precipitation is a common issue with compounds dissolved in DMSO, especially after freeze-thaw cycles. To prevent this:

- **Aliquot:** Always store your stock solution in small, single-use aliquots.
- **Thaw Gently:** Thaw frozen aliquots at room temperature inside a desiccator to prevent water condensation from entering the tube, which can cause precipitation.
- **Avoid Vortexing:** After thawing, mix the solution by gently flicking the tube or via brief, low-power pulsing in a bath sonicator. Vortexing can introduce water and air, promoting precipitation.

Q2: Can I use an aqueous buffer instead of DMSO to prepare my working solution? PF-04753299 has very poor solubility in water. Directly diluting a concentrated DMSO stock into an aqueous buffer will almost certainly cause the compound to precipitate out of solution. For cellular assays, it is recommended to keep the final concentration of DMSO in your culture medium below 0.1-1% to avoid cytotoxicity.

Q3: What is the best practice for handling the powder form of PF-04753299?

- **Storage:** Upon receipt, the powder should be stored desiccated at -20°C.
- **Weighing:** Before opening, allow the vial to warm to room temperature inside a desiccator to prevent water absorption. Use a calibrated balance in a well-ventilated area, preferably inside a fume hood, and wear appropriate personal protective equipment (PPE) such as gloves and a lab coat.

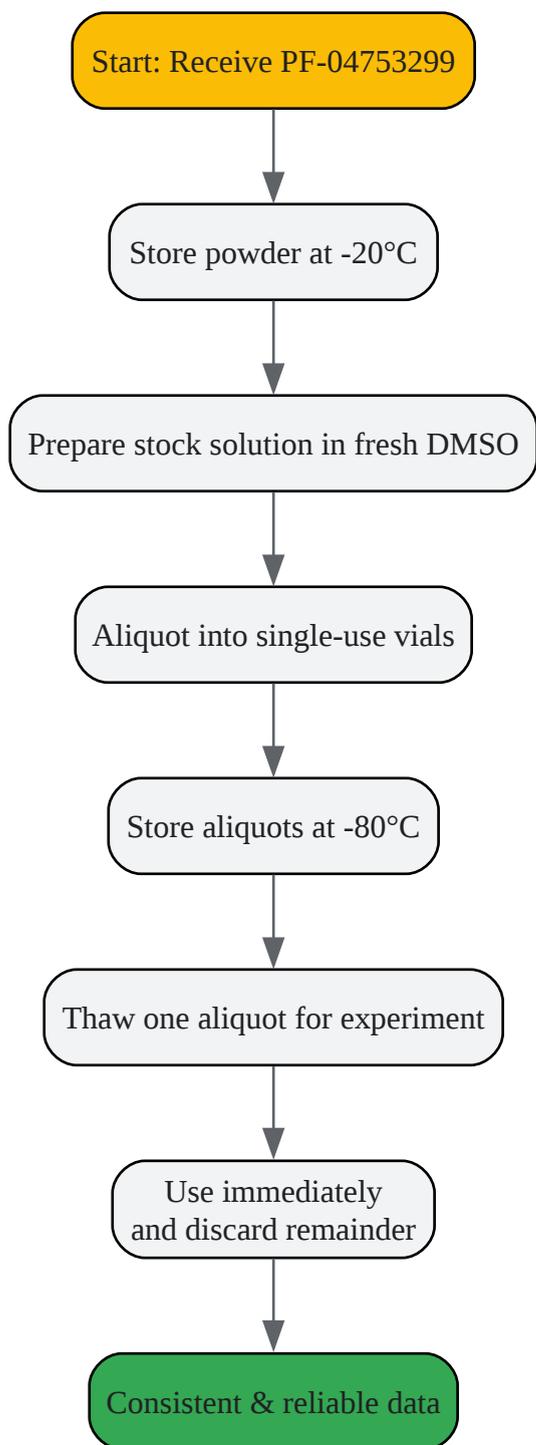
Troubleshooting Common Experimental Issues

Problem	Possible Cause	Suggested Solution
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| **Unexpectedly low biological activity** | • Degraded compound due to improper storage • Precipitation in working solution | • Confirm storage temperature and age of stock. • Visually inspect the solution for crystals or cloudiness before use. | | **Cloudiness in dosing solution** | • Compound precipitation upon dilution from DMSO stock | • Ensure the formulation vehicle is prepared correctly. For Formulation 1, add components in the specified order with vigorous mixing. | | **Inconsistent results between experiments** | • Variations in stock solution concentration due to precipitation or hydrolysis • Different final DMSO concentrations in assays | • Use a fresh aliquot from the master stock for each experiment. • Standardize the DMSO concentration across all experimental groups, including controls. |

Experimental Workflow for Stability Assurance

The following diagram outlines a recommended workflow to ensure compound stability throughout your experiment.



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